4-Chlorothiophene-3-sulfonamide chemical structure and CAS number

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Compound of Interest

Compound Name:	*4-Chlorothiophene-3-sulfonamide*
Cat. No.:	*B13630393*

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Technical Guide: 4-Chlorothiophene-3-sulfonamide

Scaffold Identity, Synthesis, and Medicinal Utility[1]

Chemical Identity & Profile

4-Chlorothiophene-3-sulfonamide is a heteroaromatic sulfonamide used primarily as a fragment in drug discovery and a building block in organic synthesis.[1] It serves as a bioisostere for phenyl sulfonamides, offering altered electronic properties and solubility profiles due to the thiophene ring's electron-rich nature and the specific positioning of the chlorine atom.[1]

Core Identifiers

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Property	Detail
Chemical Name	4-Chlorothiophene-3-sulfonamide
Molecular Formula	$C_4H_4ClNO_2S_2$
Molecular Weight	197.66 g/mol
Primary Precursor CAS	937636-93-6 (4-Chlorothiophene-3-sulfonyl chloride)
Common Isomer CAS	1773488-28-0 (2-Chlorothiophene-3-sulfonamide)
Structure	Thiophene ring substituted with a chlorine at position 4 and a sulfonamide group at position 3.[1][2][3][4][5]

Critical Note on Isomers: Commercial catalogs frequently list isomers such as 5-chloro-2-thiophenesulfonamide (CAS 53595-66-7) or 2,5-dichloro-3-thiophenesulfonamide (CAS 53595-68-9).[1] Researchers must verify the substitution pattern using NMR, as the position of the chlorine atom significantly impacts the electronic environment of the sulfonamide nitrogen.[1]

Synthetic Pathways

The synthesis of **4-chlorothiophene-3-sulfonamide** is most reliably achieved through the ammonolysis of its corresponding sulfonyl chloride.[1] Direct chlorosulfonation of 3-chlorothiophene typically yields mixtures favoring the 2-position due to the directing effects of the sulfur heteroatom, making the sulfonyl chloride route essential for regioselectivity.[1]

Mechanism: Nucleophilic Acyl Substitution (Ammonolysis)[1]

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The transformation involves the nucleophilic attack of ammonia on the sulfur center of 4-chlorothiophene-3-sulfonyl chloride, followed by the elimination of chloride.[1]



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Figure 1:Synthetic workflow from carboxylic acid precursor to the target sulfonamide via the isolable sulfonyl chloride intermediate.[1][5]

Experimental Protocol: Ammonolysis

This protocol describes the conversion of 4-chlorothiophene-3-sulfonyl chloride to the sulfonamide.[1] This method minimizes hydrolysis side-products.[1]

Reagents & Equipment

- Substrate: 4-Chlorothiophene-3-sulfonyl chloride (CAS 937636-93-6).[1][6]
- Reagent: Ammonia (0.5 M in 1,4-dioxane or 28% aqueous NH_4OH).[1]
- Solvent: Tetrahydrofuran (THF) or Dichloromethane (DCM).[1]
- Quench: 1M HCl.

Step-by-Step Methodology

- Preparation: Dissolve 1.0 equiv (e.g., 217 mg, 1 mmol) of 4-chlorothiophene-3-sulfonyl chloride in anhydrous THF (5 mL) under an inert atmosphere (N_2 or Ar). Cool the solution to 0°C using an ice bath.
- Ammonia Addition: Dropwise add 3.0–5.0 equiv of ammonia solution.[1] If using aqueous ammonia, ensure vigorous stirring to maximize phase interface contact.[1]
  - Why: Excess ammonia acts as both the nucleophile and the base to scavenge the HCl by-product.[1]

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- Reaction: Allow the mixture to warm to room temperature (20–25°C) and stir for 2–4 hours. Monitor consumption of the sulfonyl chloride by TLC (Hexane:EtOAc 7:3) or LC-MS.[1]
- Workup:
  - Evaporate volatiles under reduced pressure.[1]
  - Redissolve the residue in EtOAc and wash with water (2x) followed by brine (1x).[1]
  - Critical Step: If the product remains in the aqueous phase (due to high polarity), adjust pH to ~4 with 1M HCl to ensure the sulfonamide is protonated (neutral) before extraction.[1]
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (SiO_2, gradient 0→50% EtOAc in Hexanes).

Self-Validation Check:

- 1H NMR (DMSO-d6): Look for the disappearance of the sulfonyl chloride signals and the appearance of a broad singlet (2H) around 7.2–7.8 ppm corresponding to the $-SO_2NH_2$ protons.[1] The thiophene protons should appear as two distinct singlets or doublets (coupling J~3-5Hz) in the aromatic region (7.0–8.5 ppm).[1]

Applications in Drug Discovery

Fragment-Based Drug Discovery (FBDD)

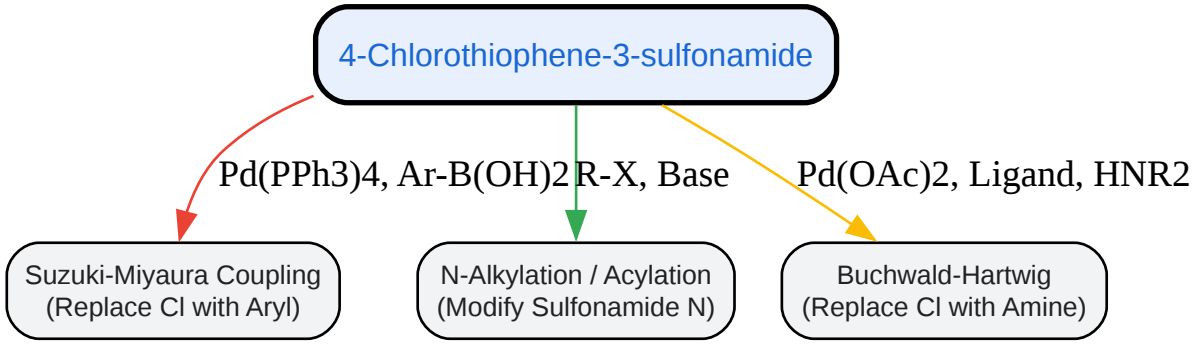
The **4-chlorothiophene-3-sulfonamide** moiety is a "privileged scaffold" in medicinal chemistry.[1] It is often used to target metalloenzymes, particularly Carbonic Anhydrases (CAs).[1]

- Zinc Binding: The primary sulfonamide group ($-SO_2NH_2$) coordinates directly to the Zinc(II) ion in the active site of carbonic anhydrases.[1]
- Selectivity: The chlorine atom at position 4 provides steric bulk and lipophilicity (Cl is a "lipophilic bullet"), which can induce selectivity for specific CA isoforms (e.g., CA IX over CA II) by interacting with hydrophobic pockets in the enzyme active site.[1]

Derivatization Logic

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Researchers rarely use the bare sulfonamide as the final drug.[1] It is typically functionalized at the nitrogen (sulfonamide N-alkylation) or used as a core where the chlorine is replaced via cross-coupling.[1]



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Figure 2:Divergent synthesis options from the core scaffold.[1]

Safety & Handling

- Sulfonyl Chloride Precursor: Highly corrosive and lachrymatory.[1] Reacts violently with water to release HCl gas.[1] Handle only in a fume hood.
- Sulfonamide Product: Generally stable solids but potential sensitizers.[1] Individuals with sulfonamide ("sulfa drug") allergies should avoid contact/inhalation.[1]
- Storage: Store under inert gas at 2–8°C. Sulfonyl chlorides degrade to sulfonic acids upon exposure to atmospheric moisture.[1]

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